4-pentyl-2,6-difluorophenol SDS safety data sheet

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Compound of Interest

Compound Name:	*2,6-Difluoro-4-pentylphenol*
CAS No.:	*159077-78-8*
Cat. No.:	*B172785*

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Technical Monograph: 4-Pentyl-2,6-Difluorophenol

Safety, Handling, and Application Guide for Drug & Material Science

CAS Number: 159077-78-8 Chemical Formula: $C_{11}H_{14}F_2O$ Molecular Weight: 200.23 g/mol Synonyms: 4-n-Pentyl-2,6-difluorophenol; **2,6-Difluoro-4-pentylphenol**[1]

Part 1: Chemical Identity & Functional Characterization

Molecular Architecture & Reactivity

4-Pentyl-2,6-difluorophenol is a specialized fluorinated aromatic building block. Its structure combines a phenolic head group acidified by two ortho-fluorine atoms with a lipophilic pentyl tail at the para-position.

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- Fluorine Effect (2,6-position): The high electronegativity of fluorine atoms at the 2 and 6 positions exerts a strong inductive effect (-I), significantly increasing the acidity of the phenolic hydroxyl group compared to non-fluorinated phenols (pKa ~7-8 vs. ~10 for phenol). This makes the compound more reactive in nucleophilic substitution reactions (e.g., etherification) but also potentially more corrosive to biological tissue.

- Pentyl Tail (4-position): The alkyl chain imparts solubility in organic solvents and liquid crystalline properties (mesogenicity) to the final derivatives. It acts as a flexible spacer that lowers the melting point relative to the parent 2,6-difluorophenol.

Physical Properties (Experimental & Predicted)

Property	Value / Description	Note
Physical State	Liquid or Low-Melting Solid	Depending on purity; typically liquid at RT.
Boiling Point	~260–280°C (Predicted)	High boiling point due to H-bonding.
Density	~1.1–1.2 g/cm³	Fluorination increases density vs. alkylphenols.
Solubility	Soluble in DCM, EtOAc, Toluene	Insoluble in water (hydrophobic tail).
Purity Standard	≥ 99.0% (GC)	Critical for Liquid Crystal (LC) applications.

Part 2: Hazard Identification & Toxicology (GHS Classification)

Warning: Specific toxicological data for this exact homolog is limited. The following safety profile is derived via Read-Across Methodology from the homologous series (2,6-difluorophenol and 4-butyl-2,6-difluorophenol). Treat with maximum precaution.

GHS Label Elements

- Signal Word:DANGER

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- Hazard Pictograms:
  - (Corrosive)
  - (Irritant/Harmful)

Hazard Statements

Code	Hazard Statement	Mechanism
H314	Causes severe skin burns and eye damage.	Acidic phenol rapidly penetrates and denatures protein.
H302	Harmful if swallowed.	Systemic toxicity typical of phenols.
H332	Harmful if inhaled.	Mucosal irritation and systemic absorption.
H317	May cause an allergic skin reaction.	Potential sensitizer (common in fluorinated aromatics).

Toxicology Insights

- Mechanism of Action: Phenols act as protoplasmic poisons. The 2,6-difluoro substitution enhances lipophilicity and acidity, potentially accelerating skin absorption and tissue necrosis compared to standard phenol.
- Target Organs: Skin, Eyes, Respiratory System, Kidneys (systemic phenol poisoning).

Part 3: Safe Handling & Storage Protocols

Engineering Controls

- Enclosure: Handle exclusively in a chemical fume hood or glovebox.
- Ventilation: Maintain face velocity > 100 fpm.
- Material Compatibility: Use borosilicate glass or Teflon (PTFE) equipment. Avoid natural rubber seals (phenols degrade rubber).

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Personal Protective Equipment (PPE) Matrix

Zone	PPE Requirement	Rationale
Respiratory	NIOSH N95 or P100 (Solid); Organic Vapor Cartridge (Liquid/Hot)	Prevents inhalation of acidic vapors.
Dermal	Double Gloving: Nitrile (inner) + Neoprene/Viton (outer)	Standard nitrile degrades quickly with phenols.
Ocular	Chemical Splash Goggles + Face Shield	Risk of permanent corneal opacity from burns.
Body	Tyvek® Lab Coat or Apron	Prevents skin contact during splashes.

Storage & Stability

- Temperature: Store at 2–8°C (Refrigerate).
- Atmosphere: Store under Inert Gas (Argon/Nitrogen). Phenols are oxidation-sensitive; oxidation leads to quinone formation (browning).
- Incompatibilities: Strong oxidizing agents, Acid chlorides, Acid anhydrides, Bases.

Part 4: Emergency Response Workflow

Critical Note: Water alone is often ineffective for washing off phenol due to its low solubility and rapid skin penetration. Polyethylene Glycol (PEG 300 or 400) is the gold standard for decontamination.

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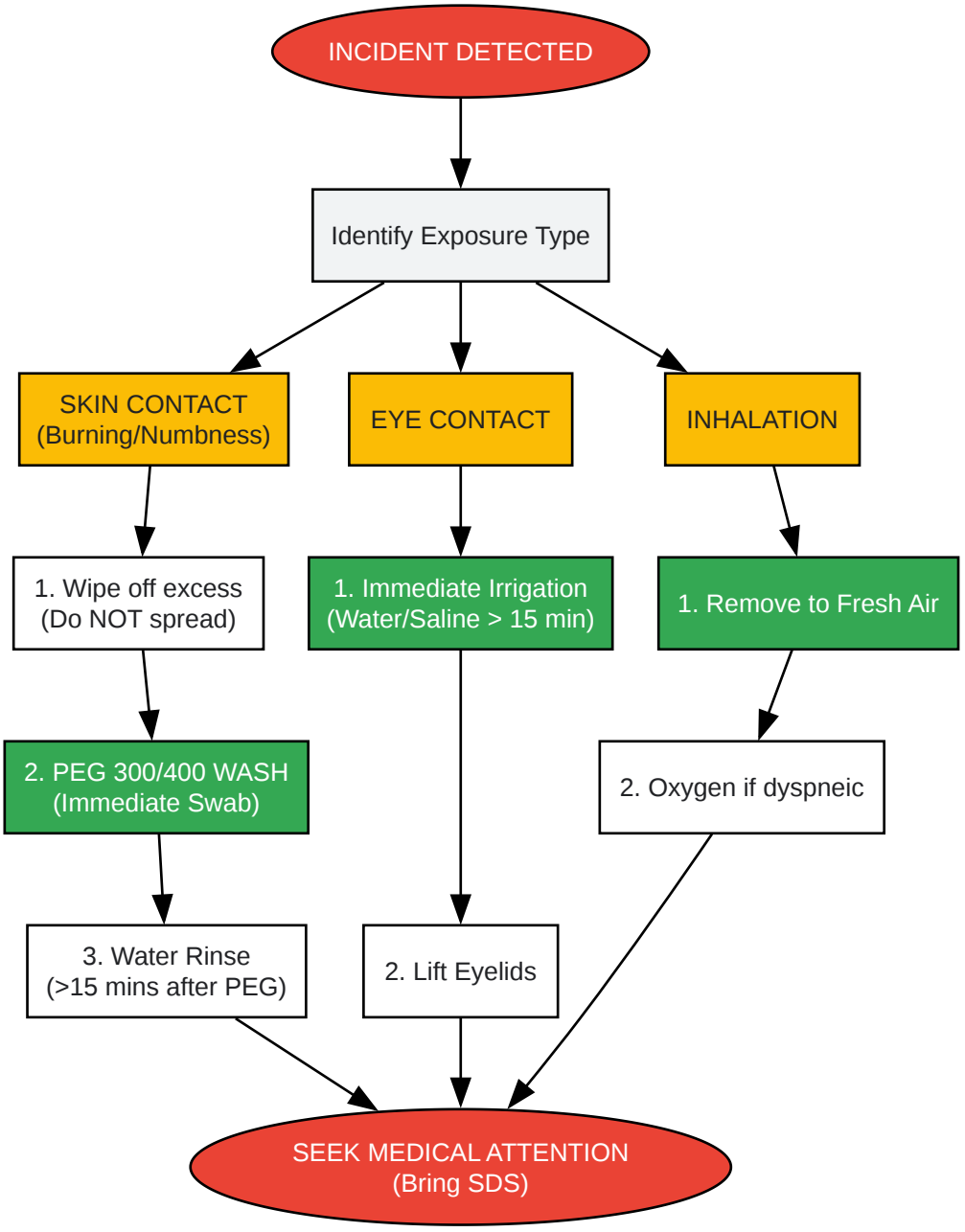

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Figure 1: Critical Emergency Response Protocol for Fluorinated Phenol Exposure. Note the specific use of PEG for skin decontamination.

Part 5: Application Context (Liquid Crystals)

Why 4-Pentyl-2,6-Difluorophenol?

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In the development of Liquid Crystal Displays (LCDs), specifically Vertical Alignment (VA) and In-Plane Switching (IPS) modes, materials with negative dielectric anisotropy ($\Delta\varepsilon < 0$) are required.

- Lateral Fluorination: The 2,6-difluoro substitution creates a dipole moment perpendicular to the long axis of the molecule.
- Role: This phenol is etherified (typically with a cyclohexyl or bicyclohexyl halide) to form the final liquid crystal mesogen. The resulting ether linkage is stable, and the lateral fluorines provide the necessary negative dielectric anisotropy without increasing viscosity as much as cyano groups.

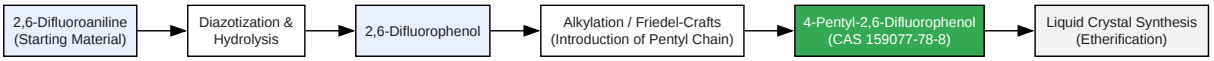

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Figure 2: General synthetic lineage and downstream application of the compound.[2][3]

Part 6: Disposal & Environmental Impact

- Aquatic Toxicity: Fluorinated phenols are often toxic to aquatic life with long-lasting effects. Do not allow to enter drains or water courses.
- Disposal Method:
  - Dissolve in a combustible solvent (e.g., acetone).
  - Incinerate in a chemical incinerator equipped with an afterburner and scrubber (to neutralize HF gas generated during combustion).
  - Warning: Combustion generates Hydrogen Fluoride (HF).

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